

Application Notes & Protocols: Ultrasound-Assisted Dispersion of Organic Pigments in Aqueous Media

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Compound of Interest

Compound Name: *Pigment Red 48:1*

Cat. No.: *B3357847*

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Introduction

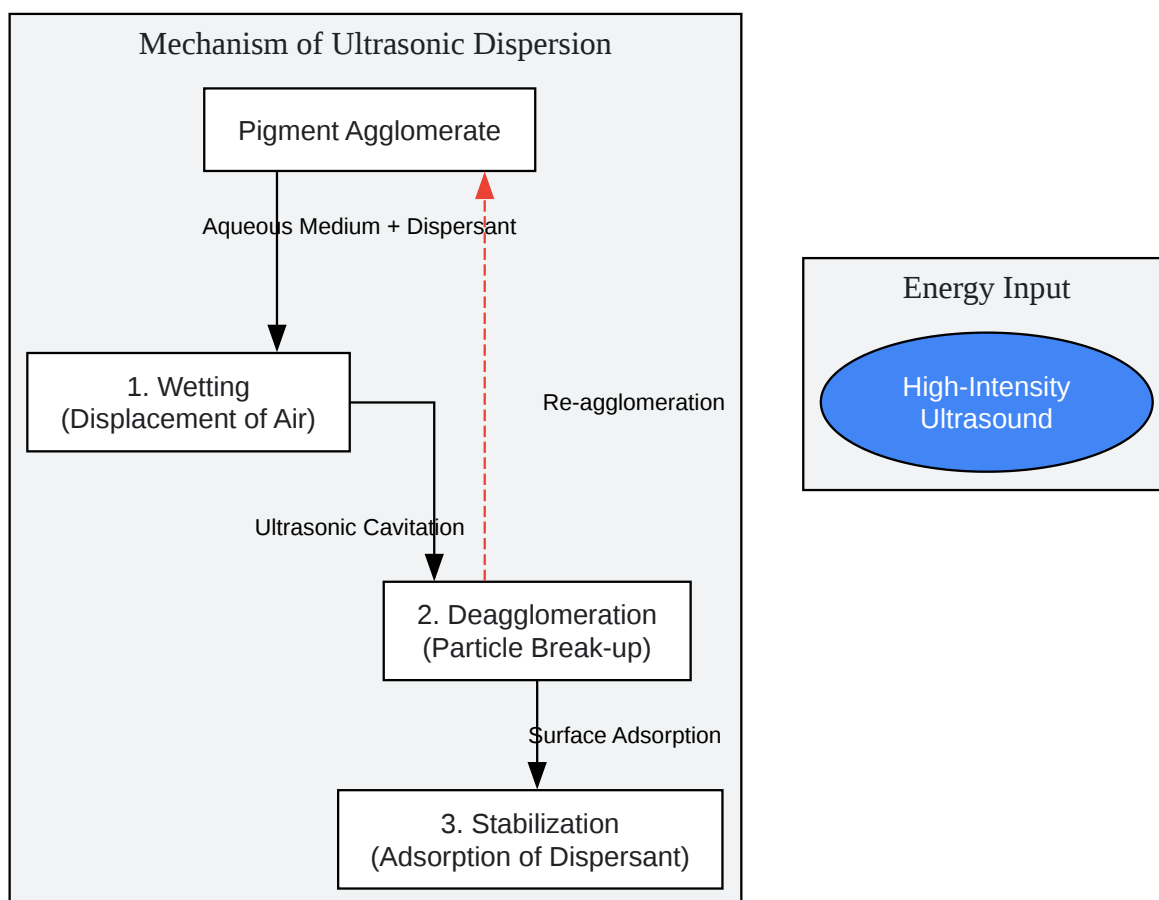
Organic pigments are essential colorants in a multitude of industries, including inks, coatings, textiles, and cosmetics. Due to their inherent insolubility in water, achieving a fine, stable, and uniform dispersion in aqueous media is a critical challenge. Poor dispersion leads to agglomeration, which negatively impacts key properties like color strength, gloss, stability, and overall performance. Ultrasound-assisted dispersion is an advanced and highly efficient method for deagglomerating and milling pigment particles down to the nano-scale in aqueous systems. This technique utilizes high-intensity ultrasonic waves to generate acoustic cavitation, providing significant advantages over conventional mechanical methods like high-speed mixers or bead mills in terms of processing time, efficiency, and the quality of the final dispersion.[1][2]

Mechanism of Ultrasonic Dispersion

The efficacy of ultrasonic dispersion stems from the phenomenon of acoustic cavitation. When high-intensity ultrasound waves propagate through a liquid, they create alternating cycles of high and low pressure. During the low-pressure cycles, small vacuum bubbles form and grow. During the high-pressure cycles, these bubbles compress and implode violently. This collapse generates localized zones of extreme temperature and pressure, along with powerful hydrodynamic shear forces and liquid jets that can travel at speeds up to 400 mph.[1] This intense energy overcomes the van der Waals forces holding pigment agglomerates together,

leading to a highly effective dispersion. The process can be broken down into three primary stages:

- **Wetting:** The liquid medium penetrates into the crevices and pores of the pigment agglomerates, displacing trapped air from the particle surfaces.^[2]
- **Deagglomeration:** The intense cavitation forces break down the pigment agglomerates and aggregates into smaller, primary particles.^[3]
- **Stabilization:** Dispersing agents (surfactants or polymers) adsorb onto the newly created particle surfaces, preventing them from re-agglomerating through electrostatic or steric repulsion.



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Fig. 1: Mechanism of ultrasound-assisted pigment dispersion.

Quantitative Data: Particle Size Reduction

The effectiveness of ultrasonication is demonstrated by the significant reduction in pigment particle size over time. The optimal duration and power depend on the specific pigment's properties and the formulation. Over-processing can sometimes lead to re-agglomeration as particles collide with high energy after reaching their minimum size.[4]

Table 1: Effect of Sonication Time on Average Particle Size of Various Organic Pigments[5]

| Sonication Time (minutes) | Pigment Yellow 14 (nm) | Pigment Yellow 83 (nm) | Pigment Red 122 (nm) | Pigment Blue 15:4 (nm) |
|---------------------------|------------------------|------------------------|----------------------|------------------------|
| 0 | 453 | 398 | 512 | 488 |
| 15 | 289 | 254 | 321 | 301 |
| 30 | 211 | 187 | 245 | 226 |
| 60 | 178 | 155 | 199 | 182 |

Conditions: 30W ultrasonic power, aqueous dispersion with a non-ionic surfactant (Triton X-100).[5]

Table 2: Sonication of Copper Phthalocyanine (CPC) Blue Pigment[6]

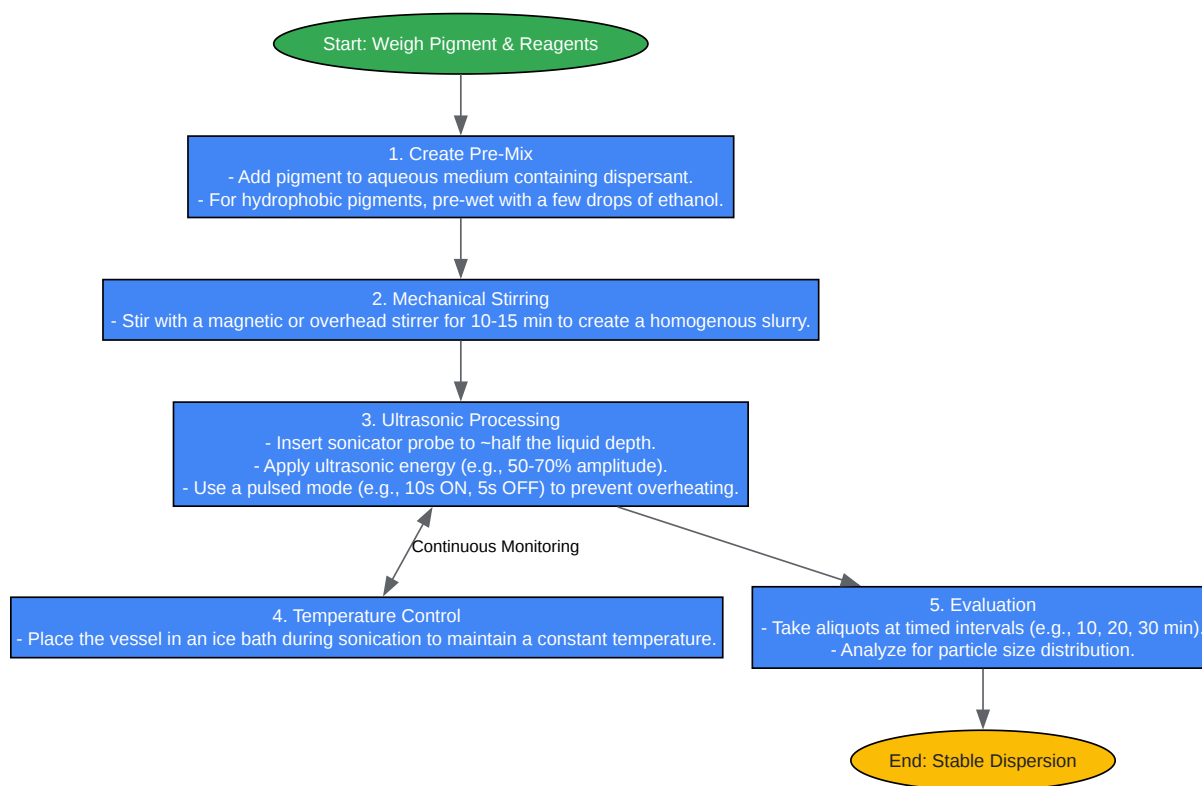
| Parameter | Value |
|------------------------------|----------------------------------|
| Pigment | Copper Phthalocyanine (CPC) Blue |
| Surfactant | Adogen 477 (10-30 wt%) |
| Temperature | 60°C |
| Sonication Time | 5 hours |
| Final Mean Particle Diameter | 100 - 110 nm |

Note: Additional sonication time or increased surfactant concentration beyond these parameters did not result in a further decrease in particle size.[\[6\]](#)

Experimental Protocols

Protocol 1: General Procedure for Aqueous Dispersion via Probe Sonication

This protocol provides a standardized step-wise approach for dispersing organic pigments in an aqueous medium using a high-intensity ultrasonic probe.[\[7\]](#)



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Fig. 2: General experimental workflow for ultrasonic dispersion.

1. Materials and Equipment:

- Organic Pigment Powder
- Deionized (DI) Water

- Dispersing Agent (e.g., Sodium Dodecyl Sulphate (SDS), Triton X-100, or a suitable polymeric dispersant)[1][5]
- Probe-type Sonicator
- Beaker or suitable processing vessel
- Ice Bath
- Magnetic or Overhead Stirrer
- Particle Size Analyzer

2. Methodology:

- Preparation of the Medium: Prepare the aqueous dispersion medium by dissolving the chosen dispersant in DI water at the desired concentration (typically 0.5% to 5.0% w/w relative to the pigment).
- Pre-mixing: Weigh the desired amount of organic pigment powder and slowly add it to the aqueous medium while under gentle agitation from a mechanical stirrer.
- Wetting (for hydrophobic pigments): If the pigment is hydrophobic, it can be pre-wetted by adding a few drops of a suitable solvent like ethanol and mixing to form a paste before adding it to the main aqueous phase.[7]
- Initial Dispersion: Stir the mixture for 15-30 minutes to ensure all pigment is wetted and to form a homogenous slurry.
- Ultrasonic Processing:
 - Place the beaker containing the slurry into an ice bath to dissipate heat generated during sonication.
 - Immerse the tip of the ultrasonic probe approximately halfway into the depth of the liquid, ensuring it does not touch the vessel walls or bottom.

- Begin sonication at a specified amplitude (e.g., 60% of the device's maximum). It is often beneficial to use a pulsed setting (e.g., 10 seconds ON, 5 seconds OFF) to further manage heat buildup.
- Process the dispersion for a predetermined time (e.g., 30 minutes). It is recommended to take samples at various intervals to determine the optimal processing time.[8]
- Analysis: After sonication, allow the dispersion to cool to room temperature. Characterize the dispersion for particle size distribution, stability (zeta potential), and other relevant properties.

Protocol 2: Example Formulation - Dispersion of C.I. Pigment Violet 23

This protocol provides an example for preparing a 1% (w/w) aqueous dispersion of C.I. Pigment Violet 23, a common carbazole dioxazine pigment.[9][10][11]

1. Formulation:

- C.I. Pigment Violet 23: 1.0 g
- Polymeric Dispersant (e.g., an acrylic copolymer): 0.2 g (20% based on pigment weight)
- Deionized Water: 98.8 g
- Defoamer: 1-2 drops (as needed)

2. Procedure:

- Dissolve the polymeric dispersant in the deionized water using a magnetic stirrer.
- Slowly add the C.I. Pigment Violet 23 powder to the solution under continuous stirring. Add defoamer if significant foaming occurs.
- Continue stirring for 20 minutes to form a uniform pre-mix.
- Transfer the pre-mix to a jacketed beaker connected to a cooling circulator set to 20°C.
- Immerse the ultrasonic probe into the pre-mix.

- Sonicate the dispersion for 45 minutes at 70% amplitude with a 15-second ON / 5-second OFF pulse cycle.
- Following sonication, let the dispersion rest for 1 hour.
- Characterize the final product. The target would be a mean particle size below 250 nm with good storage stability.[12]

Characterization of Pigment Dispersions

To ensure the quality and performance of the final product, several analytical techniques are employed:

- Particle Size Analysis: Laser diffraction or Dynamic Light Scattering (DLS) is used to measure the particle size distribution, a critical indicator of dispersion quality.[5]
- Zeta Potential: This measurement indicates the magnitude of the electrostatic charge on the particle surface and is a key predictor of the long-term stability of the dispersion.
- Microscopy: Optical or electron microscopy provides a visual assessment of the dispersion and can help identify the presence of any remaining large agglomerates.
- Rheology: Viscosity measurements are crucial for understanding the flow behavior of the dispersion, which is particularly important for applications like inkjet inks and coatings.
- Colorimetric Analysis: A spectrophotometer can be used to measure the color strength and shade of the dispersion, ensuring it meets product specifications.

Conclusion

Ultrasound-assisted dispersion is a powerful and scalable technology for producing high-quality aqueous dispersions of organic pigments.[2] By generating intense cavitation forces, it effectively breaks down agglomerates, leading to smaller particle sizes, improved color strength, and enhanced stability.[1] Careful optimization of sonication parameters (time, power) and formulation components (dispersant type and concentration) is crucial for achieving desired results and preventing issues like over-processing. The protocols and data presented

here provide a foundational guide for researchers and professionals to develop and implement this technology for a wide range of applications.

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References

- 1. researchgate.net [researchgate.net]
- 2. pcimag.com [pcimag.com]
- 3. arxiv.org [arxiv.org]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. US4929279A - Process for dispersing organic pigments with ultrasonic radiation - Google Patents [patents.google.com]
- 7. Dispersion of Nanomaterials in Aqueous Media: Towards Protocol Optimization - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Optimal ultrasonication process time remains constant for a specific nanoemulsion size reduction system - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. sciensage.info [sciensage.info]
- 11. Pigment violet 23 - Wikipedia [en.wikipedia.org]
- 12. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
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